

A Comparative Analysis of Synthetic Routes to 2,3-O-Isopropylidene-D-erythronolactone

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Compound of Interest

Compound Name: 2,3-O-Isopropylidene-D-erythronolactone

Cat. No.: B2681351

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2,3-O-Isopropylidene-D-erythronolactone is a valuable chiral building block in the synthesis of various biologically active molecules and natural products. Its rigid furanose structure, conferred by the isopropylidene group, allows for stereocontrolled transformations, making it a sought-after intermediate in medicinal chemistry and drug development. This guide provides a comparative analysis of two prominent synthetic routes to this compound, starting from D-Erythorbic acid and D-Arabinose, respectively. The comparison focuses on key metrics such as overall yield, number of synthetic steps, and the nature of reagents and reaction conditions, supported by detailed experimental protocols.

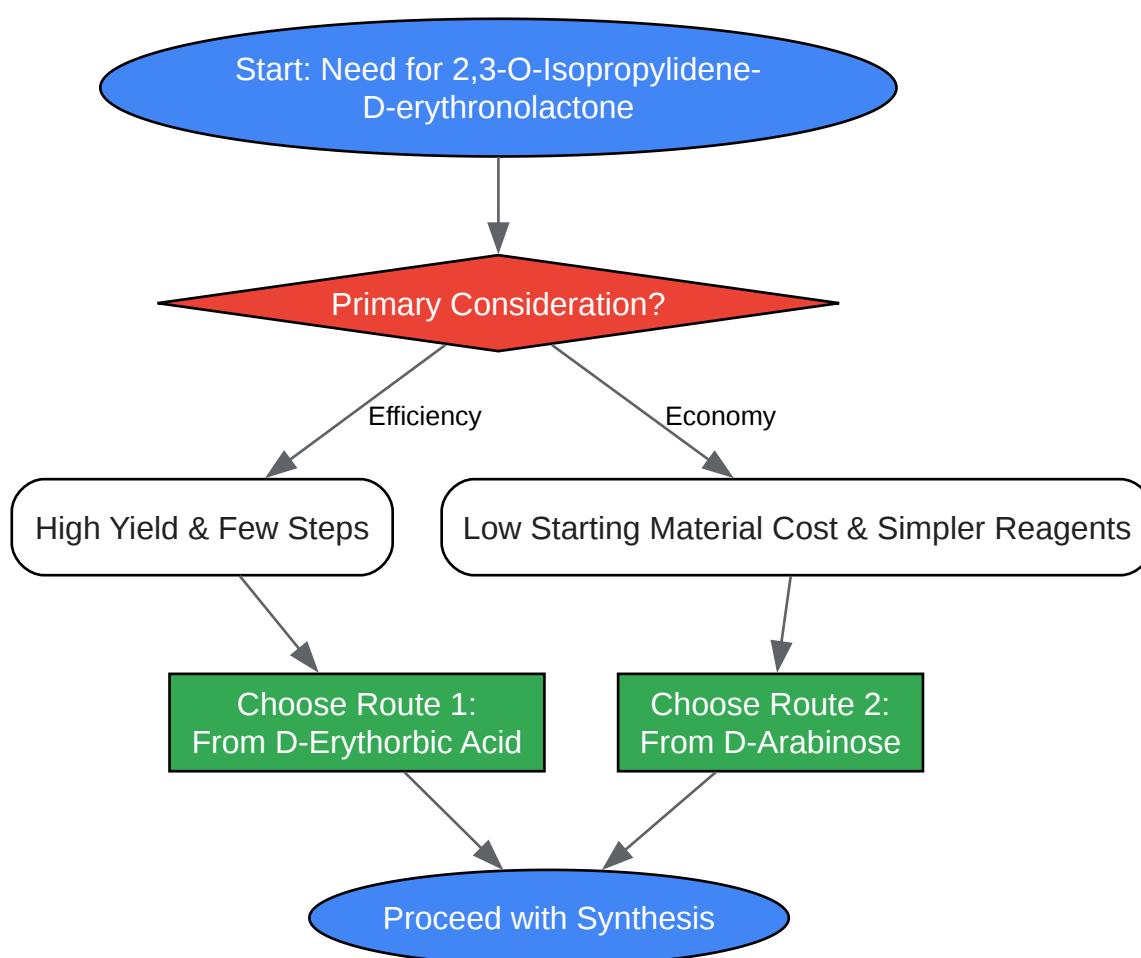
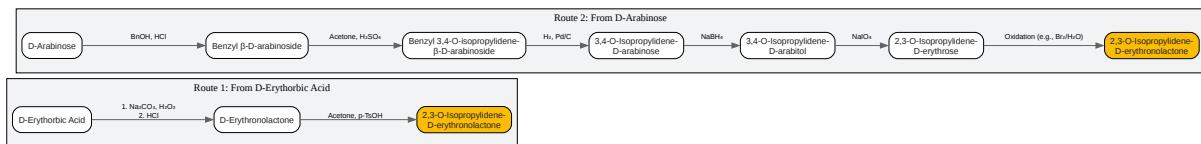
Comparative Summary of Synthetic Routes

The selection of a synthetic route is often a trade-off between efficiency, cost of starting materials, and the number of synthetic manipulations. The following table summarizes the key quantitative data for the two routes discussed.

Feature	Route 1: From D-Erythorbic Acid	Route 2: From D-Arabinose
Starting Material	D-Erythorbic acid (D-Isoascorbic acid)	D-Arabinose
Number of Key Steps	2	5
Overall Yield	~71-75% ^[1]	Not explicitly reported, estimated to be lower due to multiple steps.
Key Reagents	Hydrogen peroxide, Sodium carbonate, Acetone, p-Toluenesulfonic acid	Benzyl alcohol, HCl, Acetone, H ₂ SO ₄ , Pd/C, NaBH ₄ , NaIO ₄
Advantages	High overall yield, fewer steps, readily available starting material.	Utilizes a common and inexpensive starting sugar.
Disadvantages	Use of peroxide requires careful temperature control.	Multi-step synthesis, potentially lower overall yield, involves protection/deprotection steps.

Synthetic Route Diagrams

The following diagrams illustrate the synthetic pathways from D-Erythorbic acid and D-Arabinose to the target molecule, **2,3-O-Isopropylidene-D-erythronolactone**.

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- 1. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [A Comparative Analysis of Synthetic Routes to 2,3-O-Isopropylidene-D-erythronolactone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2681351#comparative-analysis-of-synthetic-routes-to-2-3-o-isopropylidene-d-erythronolactone>]

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